

Emodin-d4 supplier and purchasing information

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Compound of Interest

Compound Name: Emodin-d4

Cat. No.: B1141276

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Emodin-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the procurement of **Emodin-d4**, a deuterated analog of Emodin, and explores its application in research, with a focus on relevant signaling pathways and experimental protocols.

Emodin-d4 Supplier and Purchasing Information

Emodin-d4 is available from a range of specialized chemical suppliers. While pricing is often available upon request, the following tables summarize key quantitative data to facilitate comparison between vendors.

Table 1: **Emodin-d4** Product Specifications

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity	Appearance	Storage Conditions
Pharmaffiliates	132796-52-2	C ₁₅ H ₆ D ₄ O ₅	274.26	Not specified	Brownish to Dark Orange Solid	2-8°C Refrigerator
MedChem Express	Not specified	Not specified	Not specified	Not specified	Not specified	Room temperature in continental US; may vary elsewhere
Clearsynth	132796-52-2	Not specified	Not specified	Not specified	Not specified	Please Enquire
Santa Cruz Biotechnology	132796-52-2	C ₁₅ H ₆ D ₄ O ₅	274.26	High purity	Not specified	Not specified
Sigma-Aldrich (AA BLOCKS)	132796-52-2	Not specified	274.27	Not specified	Not specified	2-8°C
VIVAN Life Sciences	NA	C ₁₅ H ₆ D ₄ O ₅	274.26	Not specified	Not specified	Not specified
LGC Standards	Not specified	Not specified	Not specified	Not specified	Not specified	Not specified
CymitQuimica (TRC)	481-72-1 (for Aloe-emodin-D4)	C ₁₅ H ₆ D ₄ O ₅	274.26	Not specified	Neat	Not specified

Table 2: **Emodin-d4** Purchasing Information

Supplier	Available Quantities	Contact for Pricing/Ordering	Notes
Pharmaffiliates	Not specified	Requires login for prices and availability.	Offers labeled Emodin.
MedChemExpress	Get quote	Request a quote on their website.	Also offers non-deuterated Emodin in various quantities.
Clearsynth	Please Enquire	Request a quote via their website.	Accompanied by a Certificate of Analysis.
Santa Cruz Biotechnology	Not specified	Visit supplier website.	Cited in at least one publication. [1]
Sigma-Aldrich (AA BLOCKS)	Sign in to view	Requires account to view organizational and contract pricing.	Provides IUPAC name and InChI key.
VIVAN Life Sciences	Not specified	Quick Enquiry or Add to Enquiry List on their website.	Provides sample CoA, HPLC, MASS, and NMR data.
LGC Standards	1 mg, 10 mg	Online purchase available.	
CymitQuimica (TRC)	1 mg, 5 mg, 10 mg	Online purchase available with listed prices in Euro.	Sells Aloe-emodin-D4 (major). [2]

Experimental Protocols

Emodin-d4 is frequently utilized as an internal standard in mass spectrometry-based analytical methods for the quantification of emodin in biological matrices. The following is a detailed methodology for such an application.

Quantification of Emodin in Plasma using LC-MS/MS with Emodin-d4 as an Internal Standard

This protocol is adapted from a pharmacokinetic study assessing the safety of emodin in mice.
[3]

Objective: To determine the concentration of emodin in plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS), with **Emodin-d4** serving as an internal standard to ensure accuracy and precision.

Materials:

- Plasma samples
- Emodin standard
- **Emodin-d4** (internal standard) from a reputable supplier (e.g., Santa Cruz Biotechnology)[3]
- 0.2 M Sodium acetate buffer with 1% ascorbic acid
- β -glucuronidase (Millipore Sigma, catalog# G2174)[3]
- Ethyl acetate (Fisher Scientific, catalog #: E195–4)[3]
- 5% Ammonia water
- Ammonia methanol
- Water
- Acetonitrile
- Formic acid
- LC-MS/MS system (e.g., Waters Premier XE triple quadrupole instrument)[4]

Procedure:

Sample Preparation:

- To 50 μ l of plasma, add half the volume of 0.2 M sodium acetate buffer containing 1% ascorbic acid.

- Add 1000 units of β -glucuronidase to the mixture for the quantification of total emodin (free and glucuronidated). For the quantification of free emodin, omit this step.
- Add a known concentration of **Emodin-d4** (e.g., 1 ng/ μ l) as the internal standard to all samples.
- Incubate the samples at 37 °C for 2 hours.
- Perform a liquid-liquid extraction by adding 600 μ l of ethyl acetate and vortexing. Repeat the extraction three times.
- Pool the ethyl acetate layers and evaporate to dryness under a stream of nitrogen gas.
- Reconstitute the dried extract in 5% ammonia water for analysis.

LC-MS/MS Analysis:

- Chromatographic Separation:
 - Use a suitable C18 analytical column.
 - Employ a gradient elution with a mobile phase consisting of 0.1% formic acid in water (Solvent A) and acetonitrile (Solvent B).
 - A typical gradient could be: start at 50% B, ramp to 95% B over 10 minutes, hold at 95% B for 4 minutes, and then return to initial conditions.[\[4\]](#)
- Mass Spectrometric Detection:
 - Utilize a triple quadrupole mass spectrometer.
 - Operate in multiple reaction monitoring (MRM) mode.
 - Monitor the following precursor/product ion pairs:
 - Emodin: 269 Da > 225 Da[\[4\]](#)
 - **Emodin-d4** (internal standard): 273 Da > 229 Da[\[4\]](#)

- Use electrospray ionization (ESI) in negative ion mode.

Data Analysis:

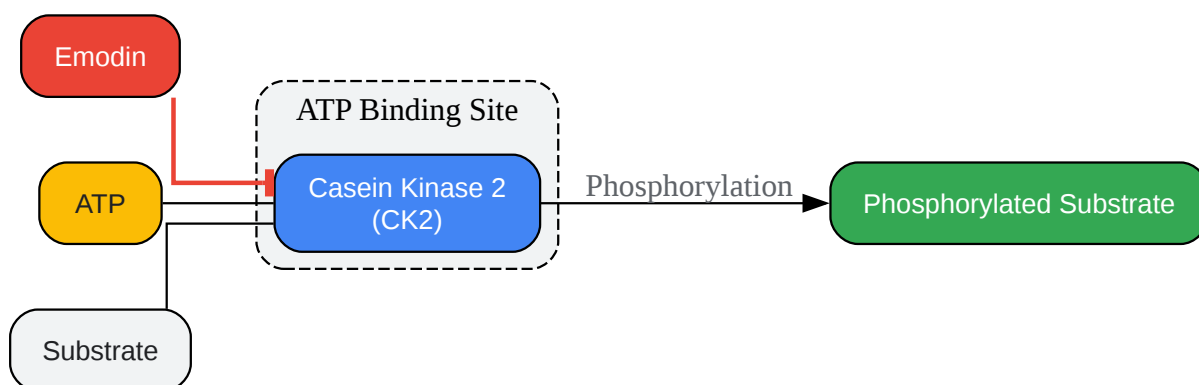
- Generate a standard curve by plotting the peak area ratio of emodin to the **Emodin-d4** internal standard against the concentration of the emodin standards.
- Calculate the concentration of emodin in the plasma samples relative to the **Emodin-d4** internal standard using the standard curve.^{[3][4]}
- Glucuronidated emodin can be calculated as the difference between total emodin and free emodin.^[3]

Signaling Pathways Involving Emodin

Emodin has been shown to modulate several key signaling pathways implicated in various cellular processes, including cell proliferation, apoptosis, and inflammation.

Inhibition of Casein Kinase 2 (CK2)

Emodin acts as a competitive inhibitor of Casein Kinase 2 (CK2), a serine/threonine kinase that plays a crucial role in cell growth and proliferation.^[5] Emodin binds to the ATP-binding site of CK2, thereby preventing the phosphorylation of its downstream substrates.^{[5][6]} This inhibition of CK2 activity can lead to the sensitization of cancer cells to apoptosis.^[7]

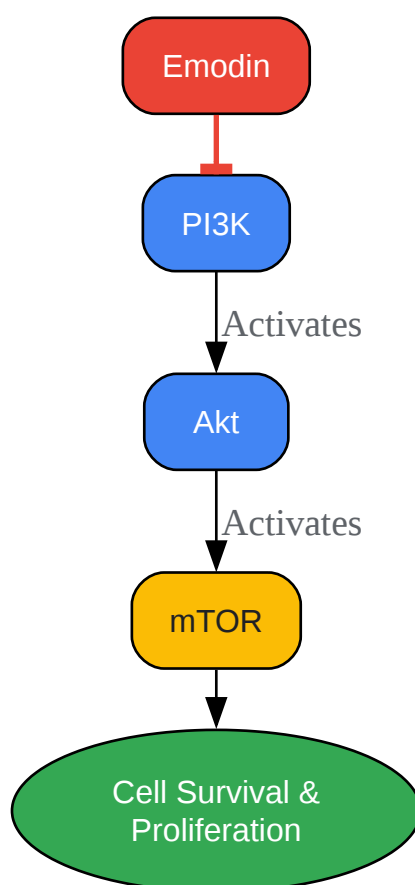


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Caption: Emodin competitively inhibits CK2 by binding to its ATP site.

Modulation of the PI3K/Akt Signaling Pathway

Emodin has been demonstrated to negatively affect the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is central to cell survival and proliferation.[8] Emodin's inhibitory effect on this pathway can lead to decreased cell viability and induction of apoptosis in cancer cells. The downregulation of Akt is a result of emodin-mediated inhibition of components within the PI3K pathway.[8]



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Caption: Emodin inhibits the PI3K/Akt pathway, reducing cell survival.

This technical guide provides a foundational understanding of **Emodin-d4** for research applications. For specific pricing and availability, it is recommended to contact the suppliers directly. The provided experimental protocol offers a detailed starting point for analytical

method development, and the signaling pathway diagrams illustrate key mechanisms of emodin's biological activity.

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References

- 1. scbt.com [scbt.com]
- 2. Aloe-emodin-D4 (major) | CymitQuimica [cymitquimica.com]
- 3. Safety of natural anthraquinone emodin: an assessment in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubcompare.ai [pubcompare.ai]
- 5. Emodin, an anthraquinone derivative isolated from the rhizomes of *Rheum palmatum*, selectively inhibits the activity of casein kinase II as a competitive inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The replacement of ATP by the competitive inhibitor emodin induces conformational modifications in the catalytic site of protein kinase CK2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Inhibition of casein kinase 2 enhances the death ligand- and natural killer cell-induced hepatocellular carcinoma cell death - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Emodin negatively affects the phosphoinositide 3-kinase/AKT signalling pathway: a study on its mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
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